

## Application Note: Gas Chromatographic Analysis of Icaridin Purity

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Compound of Interest		
Compound Name:	Icaridin	
Cat. No.:	B1674257	Get Quote

#### Introduction

**Icaridin**, also known as P**icaridin**, is a widely used active ingredient in insect repellents. Its chemical name is sec-butyl 2-(2-hydroxyethyl)piperidine-1-carboxylate. The purity of the technical grade **Icaridin** is crucial for its efficacy and safety in final product formulations. Gas chromatography with a flame ionization detector (GC-FID) is a robust and reliable analytical technique for determining the purity of volatile and semi-volatile compounds like **Icaridin**. This application note provides a detailed protocol for the determination of **Icaridin** purity by GC-FID, including instrument parameters, sample preparation, and data analysis. The World Health Organization (WHO) specifies a minimum **Icaridin** content of 970 g/kg for the technical material, and this method is suitable for verifying compliance with such specifications.[1]

## **Principle**

This method utilizes gas chromatography to separate **Icaridin** from potential impurities present in the technical material. The sample is dissolved in a suitable solvent and injected into the GC system. The compounds are separated based on their boiling points and interaction with the stationary phase of the GC column. A flame ionization detector (FID) is used for the quantification of **Icaridin** and its impurities. The purity of **Icaridin** is determined by the area percent method, where the peak area of **Icaridin** is compared to the total area of all detected peaks.

## **Experimental Protocol**



#### **Instrumentation and Materials**

- Gas Chromatograph: Agilent Intuvo 9000 GC system or equivalent, equipped with a split/splitless injector and a flame ionization detector (FID).
- GC Column: Agilent J&W DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness, or equivalent.
- Data Acquisition System: Agilent OpenLab CDS or equivalent.
- Analytical Balance: Capable of weighing to 0.1 mg.
- · Volumetric Flasks: 10 mL, Class A.
- Pipettes and Syringes: Appropriate for sample and standard preparation.
- Solvent: Isopropanol (IPA), HPLC grade or equivalent.
- Reference Standard: Icaridin, certified reference material (CRM) with known purity.

#### **GC-FID Operating Conditions**

The following instrumental parameters can be used as a starting point and should be optimized as needed. These parameters are adapted from a similar analysis of the insect repellent DEET.



Parameter	Value	
Injector	Split/Splitless	
Injector Temperature	250 °C	
Injection Volume	1.0 μL	
Split Ratio	50:1	
Oven		
Initial Temperature	100 °C, hold for 1 minute	
Temperature Ramp	15 °C/min to 280 °C, hold for 5 minutes	
Column		
Carrier Gas	Helium or Hydrogen	
Flow Rate	1.2 mL/min (Constant Flow)	
Detector (FID)		
Detector Temperature	300 °C	
Hydrogen Flow	30 mL/min	
Air Flow	400 mL/min	
Makeup Gas (N2) Flow	25 mL/min	

### **Sample and Standard Preparation**

Standard Solution (1 mg/mL):

- Accurately weigh approximately 10 mg of Icaridin reference standard into a 10 mL volumetric flask.
- Dissolve and dilute to volume with isopropanol.
- Mix thoroughly.

Sample Solution (1 mg/mL):



- Accurately weigh approximately 10 mg of the Icaridin technical sample into a 10 mL volumetric flask.
- Dissolve and dilute to volume with isopropanol.
- · Mix thoroughly.

### **Analytical Procedure**

- Equilibrate the GC system with the specified conditions until a stable baseline is achieved.
- Inject 1.0 μL of the isopropanol blank to ensure no interfering peaks are present.
- Inject 1.0 μL of the Standard Solution to determine the retention time of **Icaridin**.
- Inject 1.0 μL of the Sample Solution in triplicate.
- Record the chromatograms and integrate all peaks.

## Data Presentation System Suitability

System suitability parameters should be established to ensure the performance of the chromatographic system.

Parameter	Acceptance Criteria
Tailing Factor (for Icaridin peak)	≤ 2.0
Theoretical Plates (for Icaridin peak)	≥ 2000
RSD of Peak Area (n=5 injections)	≤ 2.0%

#### **Quantitative Data Summary**

The purity of the **Icaridin** sample is calculated using the area normalization method.

Formula for Purity (%):



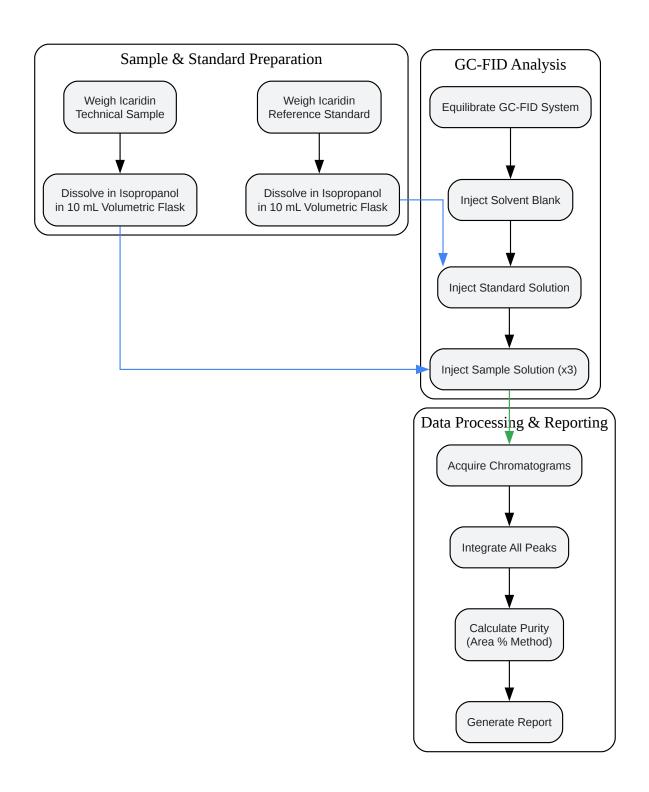
Purity (%) = (Area of Icaridin Peak / Total Area of All Peaks) x 100

#### Example Data Table:

Injection	Retention Time of Icaridin (min)	Peak Area of Icaridin	Total Peak Area	Purity (%)
Sample 1	12.5	458,900	468,265	98.00
Sample 2	12.5	460,200	469,592	98.00
Sample 3	12.6	459,550	468,929	98.00
Average	12.5	459,550	468,929	98.00
RSD (%)	-	0.14	-	0.00

# Diagrams Experimental Workflow



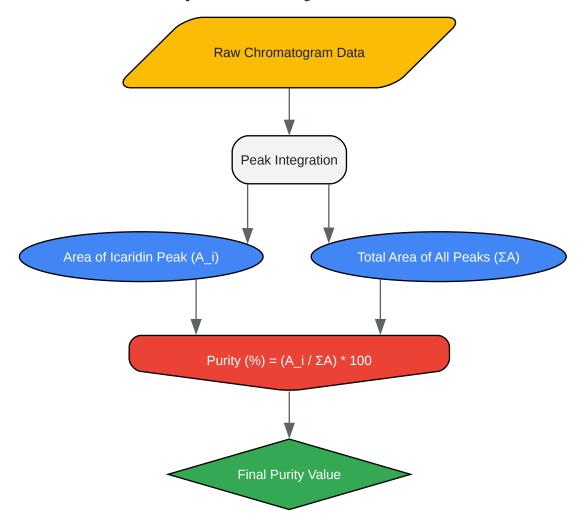


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Caption: Workflow for **Icaridin** purity analysis by GC-FID.



### **Logical Relationship for Purity Calculation**



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Caption: Logical flow for calculating **Icaridin** purity from chromatogram data.

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#### References

1. extranet.who.int [extranet.who.int]







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